

Preparation of 6-Hydroxypyrazine-2-carboxamide reference standards

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Compound of Interest

Compound Name: 6-Hydroxypyrazine-2-carboxamide

Cat. No.: B12971883

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Title: Preparation and Characterization of **6-Hydroxypyrazine-2-carboxamide** Reference Standards for Antiviral Impurity Profiling

Executive Summary & Regulatory Context

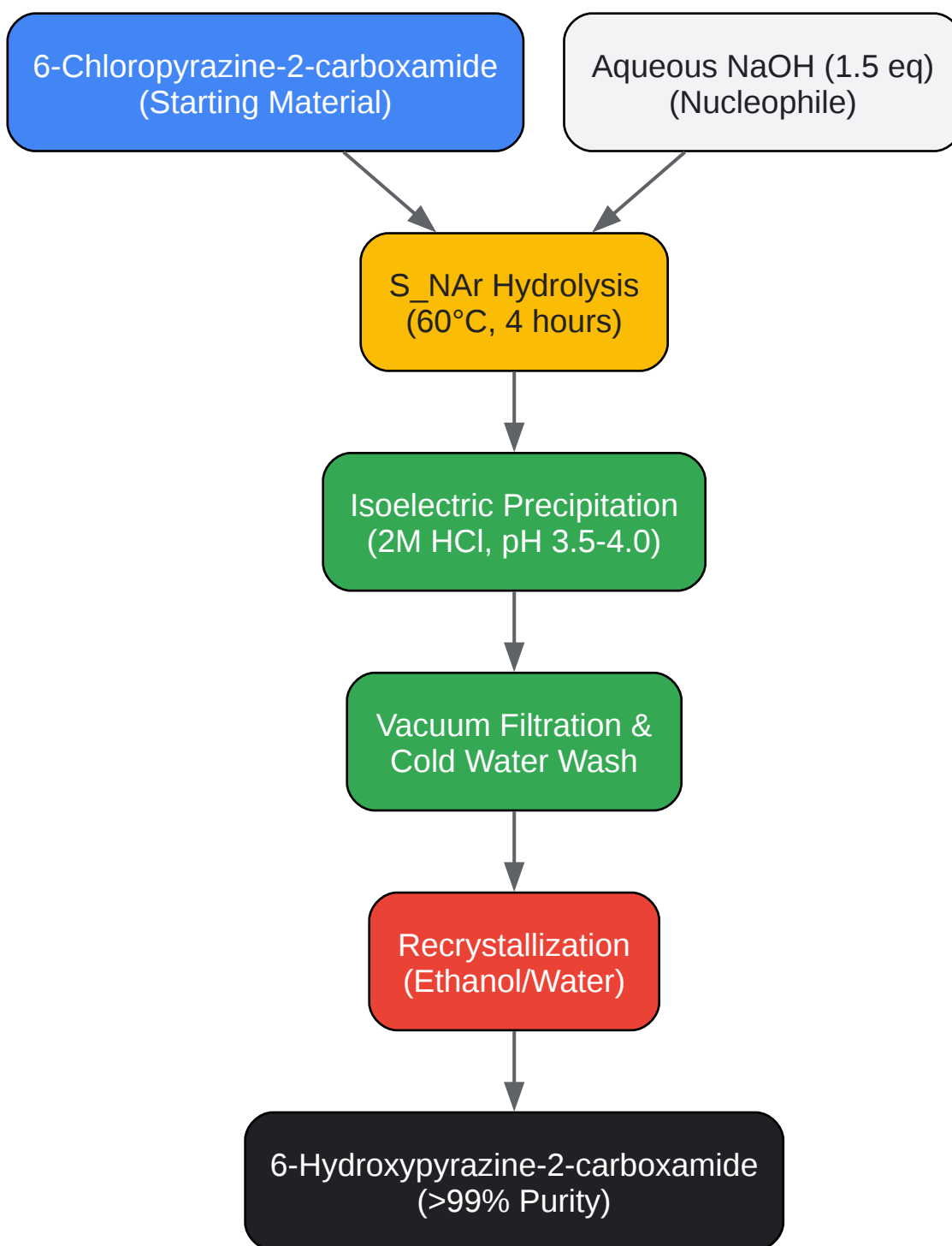
In the pharmaceutical industry, the rigorous profiling of process-related impurities and degradation products is a fundamental pillar of patient safety and regulatory compliance. According to the International Council for Harmonisation (ICH) Q3A(R2) and Q3B(R2) guidelines, any impurity in an active pharmaceutical ingredient (API) must be identified, quantified, and toxicologically qualified if it exceeds specific dose-dependent thresholds[1].

During the clinical development and commercial manufacturing of pyrazine-based therapeutics—most notably the broad-spectrum antiviral Favipiravir and the anti-tuberculosis agent Pyrazinamide—various pyrazine-carboxamide derivatives emerge as critical degradants[2]. One highly scrutinized compound is **6-hydroxypyrazine-2-carboxamide** (also recognized by its keto tautomer, 6-oxo-1,6-dihydropyrazine-2-carboxamide, CAS: 15000-88-1)[3]. To ensure analytical methods are robust and compliant, laboratories must synthesize and validate ultra-pure (>99%) reference standards of this specific impurity.

Mechanistic Synthesis Strategy: The Causality of S_NAr

The most reliable and high-yielding route to synthesize **6-hydroxypyrazine-2-carboxamide** is via the nucleophilic aromatic substitution (S_NAr) of 6-chloropyrazine-2-carboxamide.

- **Electronic Activation and Causality:** The pyrazine ring is inherently electron-deficient due to its two electronegative nitrogen atoms. The presence of the electron-withdrawing carboxamide group at the 2-position further depletes electron density, specifically activating the 6-position (para to the carboxamide and ortho to the ring nitrogen) toward nucleophilic attack^[4]. When subjected to aqueous sodium hydroxide (NaOH), the hydroxide ion acts as a strong nucleophile, efficiently displacing the chloride leaving group.
- **Tautomerism and Isolation Logic:** In aqueous solution, **6-hydroxypyrazine-2-carboxamide** exists in a dynamic tautomeric equilibrium with its keto form, 6-oxo-1,6-dihydropyrazine-2-carboxamide^[3]. This amphoteric nature dictates the isolation causality: the product must be precipitated precisely at its isoelectric point (pH ~3.5–4.0). If the pH is too high, the compound remains dissolved as a sodium salt; if too low, it risks forming a highly soluble hydrochloride salt. Isoelectric precipitation ensures a self-validating recovery system, maximizing yield while leaving inorganic byproducts in the aqueous mother liquor.



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Synthesis and isolation workflow for **6-hydroxypyrazine-2-carboxamide** reference standards.

Step-by-Step Experimental Protocol

Self-Validating System Note: This protocol incorporates in-process controls (IPCs) to ensure the reaction validates its own completion before proceeding to the next step.

Materials Required:

- 6-Chloropyrazine-2-carboxamide (Starting Material, >98% purity)
- Sodium Hydroxide (NaOH, 2.0 M aqueous solution)
- Hydrochloric Acid (HCl, 2.0 M aqueous solution)
- Deionized Water (Milli-Q grade)
- Absolute Ethanol

Procedure:

- **Reaction Setup:** Suspend 10.0 g (63.5 mmol) of 6-chloropyrazine-2-carboxamide in 50 mL of deionized water in a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- **Nucleophilic Attack:** Slowly add 47.6 mL of 2.0 M NaOH (95.2 mmol, 1.5 eq) dropwise over 15 minutes. Causality: Gradual addition prevents localized exothermic spikes that could lead to the over-hydrolysis of the carboxamide group to a carboxylic acid.
- **Thermal Activation:** Heat the reaction mixture to 60°C and stir continuously for 4 hours.
- **In-Process Control (IPC):** Withdraw a 50 µL aliquot, quench with dilute HCl, and analyze via HPLC. The reaction is self-validated as complete when the starting material peak area is <0.5%.
- **Isoelectric Precipitation:** Cool the reaction mixture to 0–5°C using an ice bath. Slowly add 2.0 M HCl dropwise while monitoring the pH with a calibrated probe. Cease addition when the pH reaches exactly 3.5–4.0. A dense white/off-white precipitate will form immediately.
- **Isolation:** Filter the precipitate under vacuum using a Büchner funnel. Wash the filter cake with 3 x 20 mL of ice-cold deionized water to remove residual NaCl.

- Purification: Recrystallize the crude product from a boiling mixture of Ethanol/Water (80:20 v/v). Allow it to cool slowly to room temperature, then to 4°C overnight. Filter and dry the crystals in a vacuum oven at 45°C for 12 hours.

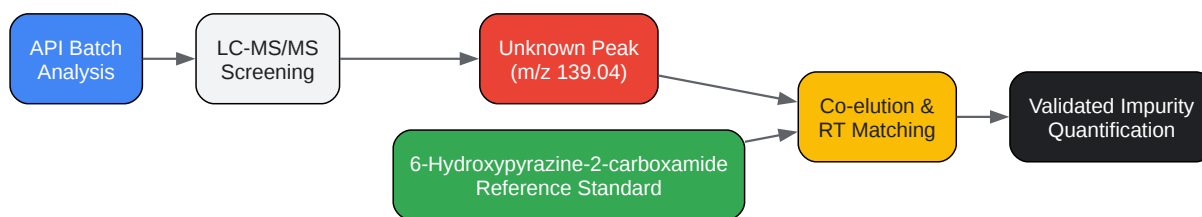
Analytical Characterization & Validation

To qualify as a reference standard for API batch release, the synthesized compound must undergo orthogonal analytical characterization to prove its identity and purity.

Analytical Technique	Parameter / Specification	Observed Result	Validation Purpose
HPLC (UV at 254 nm)	Purity (Area %)	> 99.5%	Confirms suitability for quantitative impurity profiling.
HRMS (ESI+)	[M+H] ⁺ for C ₅ H ₆ N ₃ O ₂	m/z 140.0458	Validates exact molecular mass and elemental composition.
¹ H-NMR (400 MHz, DMSO-d ₆)	Chemical Shifts (δ)	12.30 (br s, 1H, OH/NH), 8.25 (s, 1H, Ar-H), 8.10 (s, 1H, Ar-H), 7.85 (br s, 1H, NH ₂), 7.60 (br s, 1H, NH ₂)	Confirms structural connectivity and tautomeric presence.
¹³ C-NMR (100 MHz, DMSO-d ₆)	Carbon Resonances	165.2 (C=O amide), 158.4 (C-OH), 146.1, 132.5, 128.8	Verifies the carbon skeleton and functional groups.
FT-IR (ATR)	Key Stretching Frequencies	3350, 3180 (N-H), 1685 (C=O amide), 1650 (C=O keto) cm ⁻¹	Differentiates the carboxamide and keto-enol functional groups.

Application in Impurity Profiling Workflows

Once validated, the **6-hydroxypyrazine-2-carboxamide** reference standard is integrated into the quality control pipeline. During the LC-MS/MS screening of Favipiravir or Pyrazinamide API batches, unknown peaks with a molecular weight of ~139.04 g/mol are flagged. By spiking the API sample with the reference standard, analysts can confirm the impurity's identity through exact chromatographic co-elution (Retention Time matching) and MS/MS fragmentation pattern alignment. This self-validating loop ensures that any out-of-specification (OOS) results are accurately attributed and quantified against a known, highly pure baseline.



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LC-MS/MS impurity profiling logic utilizing the validated reference standard.

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